

Application Notes and Protocols for Amthamine Dihydrobromide in Isolated Organ Bath Experiments

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Compound of Interest

Compound Name: *Amthamine dihydrobromide*

Cat. No.: *B1667265*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Amthamine dihydrobromide**, a potent and highly selective histamine H2 receptor agonist, in isolated organ bath experiments. Detailed protocols for studying its effects on guinea pig ileum and trachea are provided, along with relevant quantitative data and a depiction of the associated signaling pathway.

Introduction

Amthamine dihydrobromide is a crucial pharmacological tool for investigating the physiological and pathophysiological roles of the histamine H2 receptor. Its high selectivity makes it superior to histamine in studies where activation of H1 or H3 receptors would be confounding. In isolated organ bath systems, Amthamine allows for the precise characterization of H2 receptor-mediated smooth muscle relaxation, changes in contractility, and secretion processes.

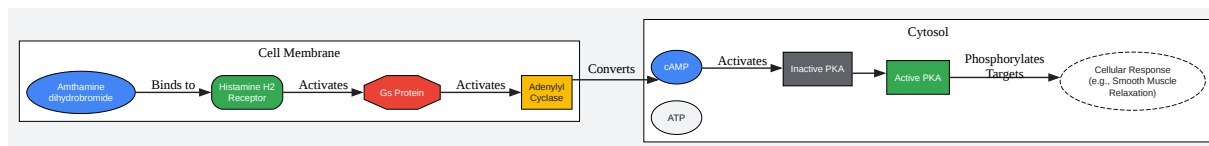
Physicochemical Properties and Safety Information

Property	Value
Chemical Name	2-Amino-5-(2-aminoethyl)-4-methylthiazole dihydrobromide
Molecular Formula	C6H11N3S · 2HBr
Molecular Weight	319.06 g/mol
CAS Number	142457-00-9
Solubility	Soluble in water
Purity	Typically ≥99%
Storage	Desiccate at -20°C

Safety Precautions: **Amthamine dihydrobromide** should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Mechanism of Action and Signaling Pathway

Amthamine is a potent and selective agonist for the histamine H2 receptor.^{[1][2]} It displays weak antagonist activity at the H3 receptor and no activity at the H1 receptor.^{[1][2]} The H2 receptor is a G-protein coupled receptor (GPCR) that, upon activation by an agonist like Amthamine, stimulates the Gs alpha subunit. This activation leads to the stimulation of adenylyl cyclase, which in turn increases the intracellular concentration of cyclic adenosine monophosphate (cAMP). The elevated cAMP levels then activate Protein Kinase A (PKA), which phosphorylates downstream targets to elicit a cellular response, such as smooth muscle relaxation.



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Histamine H2 Receptor Signaling Pathway

Quantitative Data

The following table summarizes the potency of **Amthamine dihydrobromide** and other relevant compounds in various isolated tissue preparations. Note the lack of specific pD2 or EC50 values for Amthamine in guinea pig ileum and trachea in the reviewed literature.

Agonist	Preparation	Parameter	Value	Reference
Amthamine	Guinea Pig Gallbladder	pD2	5.44 ± 0.07	
Impromidine	Guinea Pig Gallbladder	pD2	6.73 ± 0.04	
Histamine	Guinea Pig Gallbladder	pD2	4.64 ± 0.04	
Dimaprit	Guinea Pig Gallbladder	pD2	3.71 ± 0.05	
Dimaprit	Guinea Pig Ileum	EC50	5.1 ± 1.8 µM	
Histamine	Guinea Pig Ileum	pD2	6.24 ± 0.06	
Histamine	Guinea Pig Trachea (pre-contracted)	-log ED50	~4.5	

pD2 is the negative logarithm of the molar concentration of an agonist that produces 50% of the maximal response. EC50 is the molar concentration of an agonist that produces 50% of the maximal response.

Experimental Protocols

Preparation of Physiological Salt Solutions

Krebs-Henseleit Solution (for Guinea Pig Trachea)

Component	g/L	mM
NaCl	6.9	118.1
KCl	0.35	4.7
CaCl ₂ ·2H ₂ O	0.37	2.5
KH ₂ PO ₄	0.16	1.2
MgSO ₄ ·7H ₂ O	0.29	1.2
NaHCO ₃	2.1	25.0
Glucose	2.0	11.1

Preparation:

- Dissolve all components except CaCl₂·2H₂O and NaHCO₃ in 800 mL of distilled water.
- In a separate container, dissolve CaCl₂·2H₂O in 50 mL of distilled water.
- Slowly add the CaCl₂ solution to the main solution while stirring continuously to prevent precipitation.
- Add NaHCO₃ and dissolve.
- Adjust the final volume to 1 L with distilled water.
- The solution should be continuously gassed with carbogen (95% O₂, 5% CO₂) to maintain a pH of 7.4.

Tyrode's Solution (for Guinea Pig Ileum)

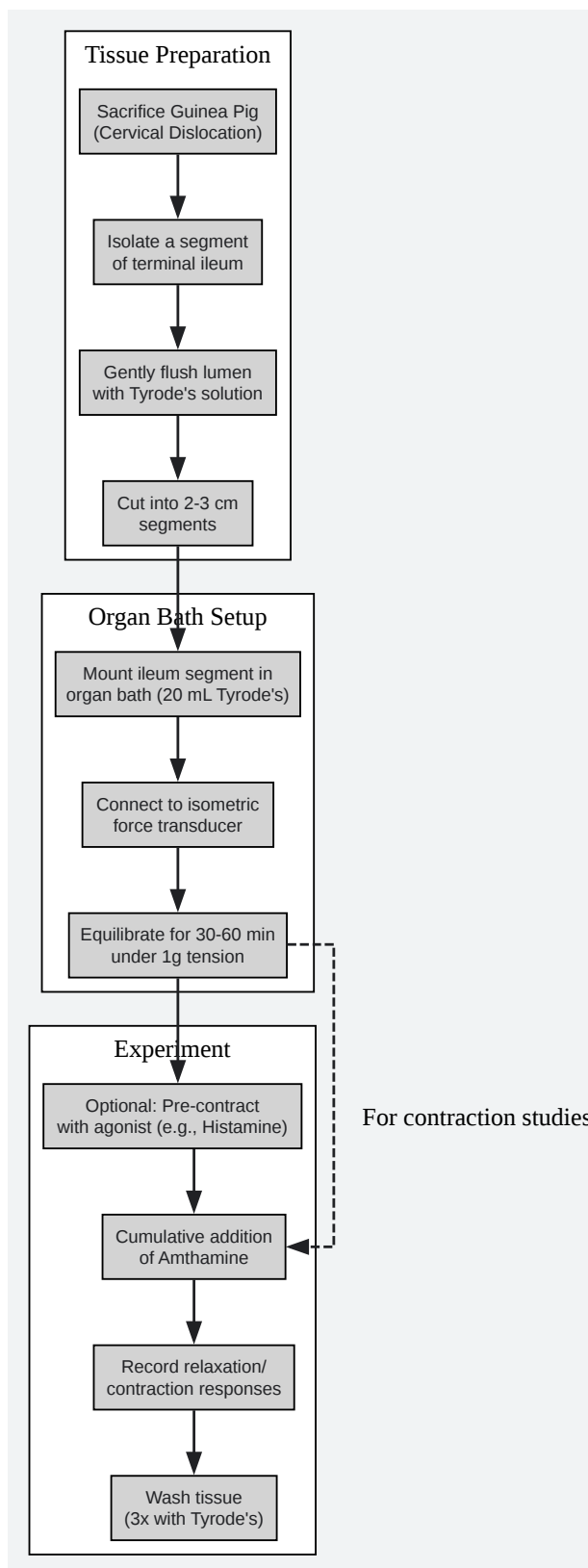
Component	g/L	mM
NaCl	8.0	136.9
KCl	0.2	2.7
CaCl ₂ ·2H ₂ O	0.2	1.8
MgCl ₂ ·6H ₂ O	0.1	0.5
NaH ₂ PO ₄ ·H ₂ O	0.05	0.4
NaHCO ₃	1.0	11.9
Glucose	1.0	5.6

Preparation: Follow a similar procedure to the Krebs-Henseleit solution, ensuring continuous gassing with carbogen.

Isolated Guinea Pig Ileum Preparation

This protocol is designed to measure the contractile or relaxant effects of Amthamine on the smooth muscle of the guinea pig ileum.

Experimental Workflow:



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Isolated Guinea Pig Ileum Experimental Workflow

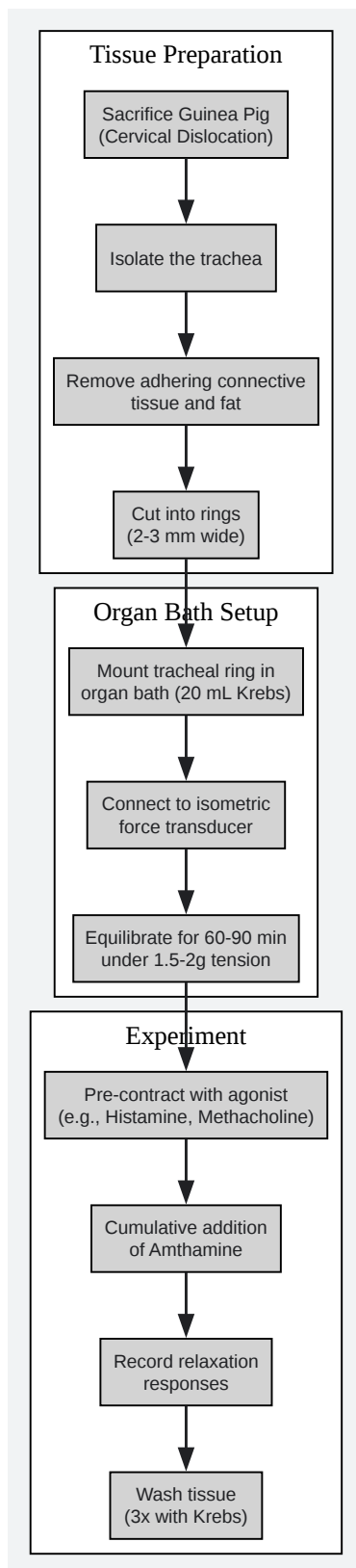
Detailed Protocol:

- **Tissue Dissection:** Humanely sacrifice a guinea pig (250-350 g) via cervical dislocation followed by exsanguination. Open the abdominal cavity and locate the terminal ileum near the ileo-caecal junction. Carefully dissect a 10-15 cm segment of the ileum, ensuring minimal handling.
- **Preparation:** Place the isolated ileum in a petri dish containing warm (37°C), carbogen-gassed Tyrode's solution. Gently flush the lumen with a syringe filled with Tyrode's solution to remove any contents. Cut the ileum into 2-3 cm segments.
- **Mounting:** Tie one end of an ileum segment to a tissue holder at the bottom of a 20 mL organ bath filled with Tyrode's solution maintained at 37°C and continuously gassed with carbogen. Tie the other end to an isometric force transducer.
- **Equilibration:** Apply a resting tension of 1 g and allow the tissue to equilibrate for 30-60 minutes. During this period, wash the tissue with fresh Tyrode's solution every 15 minutes.
- **Experiment:**
 - **For studying relaxation:** Pre-contract the ileum with a submaximal concentration of a contractile agent (e.g., histamine or carbachol). Once a stable contraction plateau is reached, add Amthamine in a cumulative manner (e.g., from 1 nM to 100 µM) to the organ bath.
 - **For studying contraction:** Add Amthamine cumulatively to the equilibrated tissue.
- **Data Acquisition:** Record the changes in tension using a data acquisition system.
- **Washing:** After obtaining a full concentration-response curve, wash the tissue three times with fresh Tyrode's solution and allow it to return to baseline before starting a new experiment.

Isolated Guinea Pig Trachea Preparation

This protocol is designed to measure the relaxant effects of Amthamine on the pre-contracted smooth muscle of the guinea pig trachea.

Experimental Workflow:

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Isolated Guinea Pig Trachea Experimental Workflow

Detailed Protocol:

- **Tissue Dissection:** Humanely sacrifice a guinea pig as previously described. Carefully dissect the trachea and place it in a petri dish containing cold, carbogen-gassed Krebs-Henseleit solution.
- **Preparation:** Clean the trachea of adhering connective tissue and fat. Cut the trachea into rings, each 2-3 mm in width.
- **Mounting:** Suspend a tracheal ring between two L-shaped stainless-steel hooks in a 20 mL organ bath containing Krebs-Henseleit solution at 37°C and gassed with carbogen. One hook is fixed to the bottom of the organ bath, and the other is connected to an isometric force transducer.
- **Equilibration:** Apply a resting tension of 1.5-2 g and allow the tissue to equilibrate for 60-90 minutes, washing with fresh Krebs-Henseleit solution every 20 minutes.
- **Experiment:** Induce a sustained contraction with a submaximal concentration of a contractile agent such as histamine (e.g., 10 μ M) or methacholine. Once a stable plateau is achieved, add Amthamine in a cumulative manner to the organ bath.
- **Data Acquisition:** Record the relaxation responses.
- **Washing:** After the experiment, wash the tissue thoroughly and allow it to return to the baseline tension.

Data Analysis

The response to Amthamine is typically expressed as a percentage of the maximal response to a standard agonist or as a percentage of the pre-contraction tension. Concentration-response curves are plotted using a logarithmic scale for the agonist concentration. From these curves, the EC₅₀ (or pD₂) and the maximum effect (E_{max}) can be calculated using non-linear regression analysis software (e.g., GraphPad Prism).

Troubleshooting

- Low or no tissue response:
 - Check the viability of the tissue. Ensure it was handled gently during preparation.
 - Verify the composition and pH of the physiological salt solution.
 - Ensure proper gassing with carbogen.
 - Check the temperature of the organ bath.
 - Confirm the concentration and integrity of the Amthamine solution.
- High baseline noise:
 - Ensure the organ bath is properly grounded.
 - Check for mechanical vibrations in the setup.
 - Ensure the transducer is properly calibrated and stable.
- Tachyphylaxis (desensitization):
 - Allow sufficient time for washing and re-equilibration between experiments.
 - Consider a non-cumulative dosing protocol if tachyphylaxis is significant.

Conclusion

Amthamine dihydrobromide is an invaluable tool for the selective investigation of histamine H₂ receptor function in isolated tissues. The protocols outlined in these application notes provide a robust framework for conducting reproducible and reliable isolated organ bath experiments to characterize the pharmacological effects of Amthamine on various smooth muscle preparations.

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References

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